

An In-depth Technical Guide to Methyl 3-hydroxy-5-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 3-hydroxy-5-methoxybenzoate*

CAS No.: 19520-74-2

Cat. No.: B1590058

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This guide provides a comprehensive technical overview of **Methyl 3-hydroxy-5-methoxybenzoate**, a phenolic ester of significant interest to researchers, scientists, and professionals in drug development. This document delves into the compound's chemical structure, physicochemical properties, a detailed synthetic pathway, spectroscopic characterization, and a discussion of its potential biological significance, grounded in authoritative scientific context.

Introduction and Chemical Identity

Methyl 3-hydroxy-5-methoxybenzoate, with the CAS Number 19520-74-2, is a substituted aromatic compound. Its structure features a benzene ring functionalized with a methyl ester, a hydroxyl group, and a methoxy group at positions 1, 3, and 5, respectively. This arrangement of functional groups imparts specific chemical reactivity and potential for biological activity, making it a valuable scaffold in medicinal chemistry and organic synthesis.

Table 1: Chemical and Physical Properties of **Methyl 3-hydroxy-5-methoxybenzoate** and Related Compounds

Property	Methyl 3-hydroxy-5-methoxybenzoate	Methyl 3,5-dihydroxybenzoate	Methyl 3,5-dimethoxybenzoate
CAS Number	19520-74-2	2150-44-9	2150-37-0
Molecular Formula	C ₉ H ₁₀ O ₄	C ₈ H ₈ O ₄	C ₁₀ H ₁₂ O ₄
Molecular Weight	182.17 g/mol	168.15 g/mol	196.19 g/mol
Appearance	Predicted: Solid	Solid	Solid
Melting Point	Data not readily available	167-170 °C	42-43 °C
Boiling Point	Data not readily available	Data not readily available	295-297 °C
Solubility	Predicted to be soluble in organic solvents like methanol, ethanol, and DMSO.	Slightly soluble in water.	Data not readily available

Synthesis of Methyl 3-hydroxy-5-methoxybenzoate

The synthesis of **Methyl 3-hydroxy-5-methoxybenzoate** is a multi-step process that requires careful control of reaction conditions to achieve the desired regioselectivity. The most logical and scientifically sound approach begins with the readily available starting material, 3,5-dihydroxybenzoic acid. The overall synthetic strategy involves two key transformations: Fischer esterification to form the methyl ester, followed by a selective O-methylation.

A Comprehensive Technical Guide to the Chemical Structure and Properties of Methyl 3-hydroxy-5-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive analysis of **Methyl 3-hydroxy-5-methoxybenzoate**, a phenolic ester with significant potential in various scientific domains. This

document elucidates the compound's chemical identity, offers a detailed and logical synthetic pathway with experimental insights, provides a thorough spectroscopic characterization, and explores its prospective biological significance. The content herein is structured to deliver actionable intelligence for laboratory applications and to foster further research and development.

Executive Summary: The Molecular Architecture and Its Implications

Methyl 3-hydroxy-5-methoxybenzoate (CAS RN: 19520-74-2) is a key organic molecule characterized by a strategically substituted benzene ring. This substitution pattern, featuring a methyl ester, a hydroxyl group, and a methoxy group, creates a molecule with a unique electronic and steric profile. The interplay of these functional groups governs its reactivity, potential for intermolecular interactions, and, consequently, its utility as a building block in the synthesis of more complex molecules and its potential as a biologically active agent. Understanding this architecture is paramount for its effective application in research and drug development.

Foundational Chemical Properties

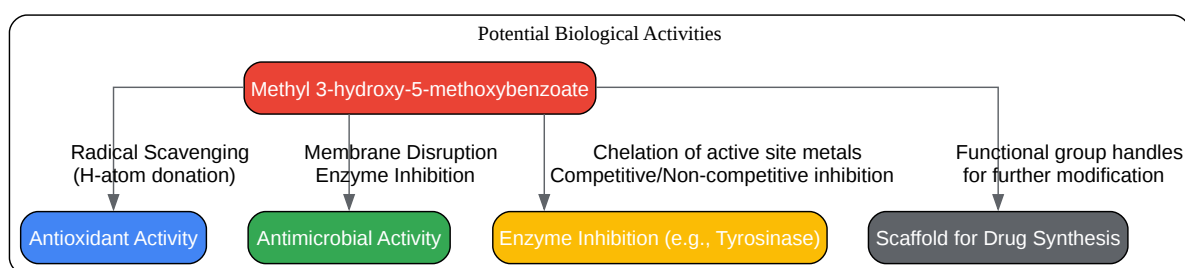
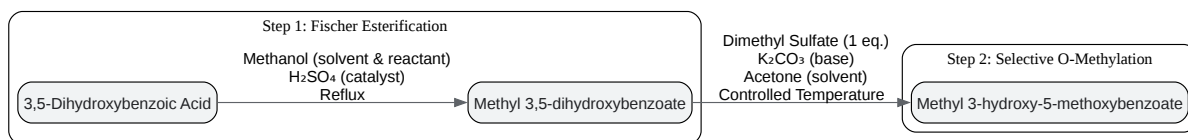
A thorough understanding of the physicochemical properties of **Methyl 3-hydroxy-5-methoxybenzoate** is essential for its handling, purification, and application in experimental settings.

Table 1: Physicochemical and Identity Data

Property	Value	Source/Comment
IUPAC Name	methyl 3-hydroxy-5-methoxybenzoate	---
CAS Number	19520-74-2	---
Molecular Formula	C ₉ H ₁₀ O ₄	---
Molecular Weight	182.17 g/mol	---
Canonical SMILES	<chem>COC1=CC(=CC(=C1)O)C(=O)OC</chem>	---
Appearance	Predicted to be a solid at room temperature	Based on related structures
Melting Point	Not definitively reported; likely between that of Methyl 3,5-dihydroxybenzoate (167-170 °C) and Methyl 3,5-dimethoxybenzoate (42-43 °C)	Comparative analysis
Solubility	Expected to be soluble in methanol, ethanol, acetone, and dimethyl sulfoxide (DMSO). Limited solubility in water.	Based on functional groups

Synthesis Protocol: A Self-Validating and Logical Approach

The synthesis of **Methyl 3-hydroxy-5-methoxybenzoate** is most logically approached via a two-step sequence starting from 3,5-dihydroxybenzoic acid. This pathway is both cost-effective and allows for precise control over the introduction of the functional groups.



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